

Technical Support Center: Troubleshooting Noise in Audio-Magnetotelluric (AMT) Data Collection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMTT

Cat. No.: B051145

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing common issues encountered during Audio-Magnetotelluric (AMT) data collection.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of noise in AMT data?

A1: Noise in AMT data can be broadly categorized into three types:

- **Cultural (Anthropogenic) Noise:** This is electromagnetic noise generated by man-made sources. Common examples include power lines (50/60 Hz and their harmonics), communication systems, electric fences, and industrial machinery.^[1]
- **Natural Noise:** This includes electromagnetic signals from natural sources that can interfere with the desired AMT signal. Examples are lightning strikes (sferics), which can cause spikes in the data, and geomagnetic micropulsations.
- **Instrument and Sensor Noise:** This type of noise originates from the data acquisition system itself or the sensors. It can be caused by wind-induced vibration of the magnetic sensors, poor electrode contact with the ground, or internal electronic noise.

Q2: How can I identify the type of noise affecting my data?

A2: Identifying the noise source is the first step in troubleshooting. Here are some common methods:

- **Time Series Analysis:** Visually inspect the raw time-series data. Spikes or periodic signals are often indicative of cultural noise.
- **Frequency Spectrum Analysis:** A frequency spectrum plot will clearly show monochromatic noise sources, such as the characteristic 50 Hz or 60 Hz peak from power lines and their harmonics.
- **Correlation with Environmental Conditions:** Note the weather conditions during data acquisition. High winds can often be correlated with noise in the magnetic field data.
- **Field Notes and Site Survey:** Detailed field notes about the survey environment, including the proximity to potential noise sources, are invaluable for diagnosing noise issues.

Q3: What is the "dead band" in AMT data and what causes it?

A3: The AMT "dead band" refers to a frequency range, typically between 1 kHz and 5 kHz, where the natural magnetotelluric signal strength is often weakest. This is a natural phenomenon related to the propagation of electromagnetic waves in the Earth-ionosphere waveguide. Data quality can be significantly lower in this band, appearing as scattered or incoherent data points on sounding curves.

Troubleshooting Guides

Issue 1: Presence of Strong, Monochromatic Noise (e.g., 50/60 Hz)

Symptoms:

- A sharp, high-amplitude peak at 50 Hz or 60 Hz (and its harmonics) in the frequency spectrum.
- Distorted and unreliable apparent resistivity and phase curves, particularly at higher frequencies.

Troubleshooting Steps:

- **Identify the Source:** The most likely source is a nearby power line. Use a handheld EMF meter to confirm the direction and proximity of the strongest electromagnetic fields.
- **Site Relocation:** If possible, move the measurement station further away from the power line. The strength of the electromagnetic field decreases with distance.
- **Data Processing:**
 - **Notch Filtering:** Apply a narrow-band notch filter centered at the power line frequency (and its harmonics) to remove the monochromatic noise. Be cautious, as aggressive filtering can also remove valuable signal.
 - **Remote Referencing:** This is a highly effective technique where simultaneous measurements are made at a remote station, far from the noise source. The noise, being local, will be uncorrelated between the two stations and can be effectively removed during processing.

Issue 2: Spiky or Impulsive Noise in the Time Series

Symptoms:

- Sudden, large-amplitude spikes in the raw time-series data.
- Scattered and noisy data points across a wide range of frequencies.

Troubleshooting Steps:

- **Identify the Source:** Common sources include electric fences, nearby lightning strikes, or instrument malfunctions.
- **Check Equipment:** Ensure all cable connections are secure and that the sensors are properly installed.
- **Data Processing:**
 - **Despiking Algorithms:** Apply despiking algorithms to the time-series data to identify and remove or interpolate the spikes.

- Robust Statistics: During data processing, use robust statistical methods that are less sensitive to outliers.

Issue 3: Noisy Magnetic Field Data, Especially During Windy Conditions

Symptoms:

- Increased noise levels in the magnetic field channels (Hx, Hy, Hz) that correlate with wind speed.
- Poor data quality in the apparent resistivity and phase curves.

Troubleshooting Steps:

- Improve Sensor Installation:
 - Burial: Bury the magnetic sensors (coils) in the ground to a depth of at least 30-50 cm. This provides thermal stability and significantly reduces wind-induced vibrations.
 - Wind Protection: If burial is not possible, construct a wind-shielding enclosure around the sensors.
- Data Stacking: Increase the measurement duration (stacking time) to improve the signal-to-noise ratio.

Data Presentation

The following table summarizes common noise sources in AMT data and their typical frequency characteristics.

Noise Source	Typical Frequency Range	Characteristics
Power Lines	50 Hz or 60 Hz and harmonics	Monochromatic, high amplitude
VLF Transmitters	10 - 30 kHz	Monochromatic, can be strong
Electric Fences	Pulses at regular intervals	Broad-spectrum spikes
Lightning (Sferics)	1 Hz - 100 kHz	Impulsive, broad-spectrum
Wind Vibration	0.1 Hz - 10 Hz	Low-frequency noise on magnetic channels
Micropulsations	0.001 Hz - 5 Hz	Natural quasi-sinusoidal signals

Experimental Protocols

Protocol 1: Remote Reference Data Acquisition

Objective: To mitigate the effects of local, incoherent noise sources.


Methodology:

- Site Selection:
 - Base Station: The primary measurement location.
 - Remote Station: A secondary measurement location situated at a distance where the cultural noise is expected to be significantly different or absent. A minimum distance of 1-2 km is often recommended, but this can vary depending on the noise environment.
- Instrumentation:
 - Two synchronized AMT data acquisition systems are required.
 - Each system should have a full set of electric (E-field) and magnetic (H-field) sensors.
- Data Acquisition:

- Ensure precise time synchronization between the base and remote stations, typically achieved through GPS.
- Record data simultaneously at both stations for the same duration and at the same sampling rate.
- Data Processing:
 - During processing, the cross-power spectra between the electric fields at the base station and the magnetic fields at the remote station are used to calculate the impedance tensor.
 - Since the local noise at the base station is uncorrelated with the signals at the remote station, its influence on the impedance estimation is significantly reduced.


Mandatory Visualization

Below are diagrams illustrating key workflows and relationships in troubleshooting AMT data noise.



[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting noisy AMT data.



[Click to download full resolution via product page](#)

Caption: The experimental workflow for the remote reference technique.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Noise in Audio-Magnetotelluric (AMT) Data Collection]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b051145#troubleshooting-noise-in-amt-data-collection>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com